

Application Notes and Protocols for Mca-YVADAP-Lys(Dnp)-OH

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Compound of Interest

Compound Name: *Mca-YVADAP-Lys(Dnp)-OH*

Cat. No.: *B10785906*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Mca-YVADAP-Lys(Dnp)-OH is a highly sensitive fluorogenic substrate utilized for the detection of caspase-1 and angiotensin-converting enzyme 2 (ACE2) activity.^{[1][2][3]} This substrate is a peptide sequence, Tyr-Val-Ala-Asp-Ala-Pro-Lys, flanked by a fluorescent donor, (7-methoxycoumarin-4-yl)acetyl (Mca), and a quencher, 2,4-dinitrophenyl (Dnp). In its intact form, the fluorescence of the Mca group is quenched by the proximity of the Dnp group through Förster Resonance Energy Transfer (FRET). Enzymatic cleavage of the peptide backbone separates the fluorophore from the quencher, resulting in a measurable increase in fluorescence. This property allows for the continuous monitoring of enzyme activity in a variety of experimental settings.

The cleavage site for caspase-1 is between the aspartic acid (Asp) and alanine (Ala) residues within the YVAD sequence, a canonical recognition motif for this enzyme. For ACE2, the substrate is cleaved at the proline (Pro) and lysine (Lys) junction. The distinct cleavage sites enable the specific assessment of each enzyme's activity.

Key Features:

- Dual Specificity: Substrate for both caspase-1 and ACE2.
- Fluorogenic Detection: Provides a sensitive and continuous assay format.
- FRET-Based Mechanism: Low background signal and high signal-to-noise ratio.
- Applications: Suitable for in vitro enzyme kinetics, inhibitor screening, and studying cellular pathways involving caspase-1 and ACE2.

Physicochemical and Fluorescent Properties

A summary of the key properties of **Mca-YVADAP-Lys(Dnp)-OH** is provided in the table below.

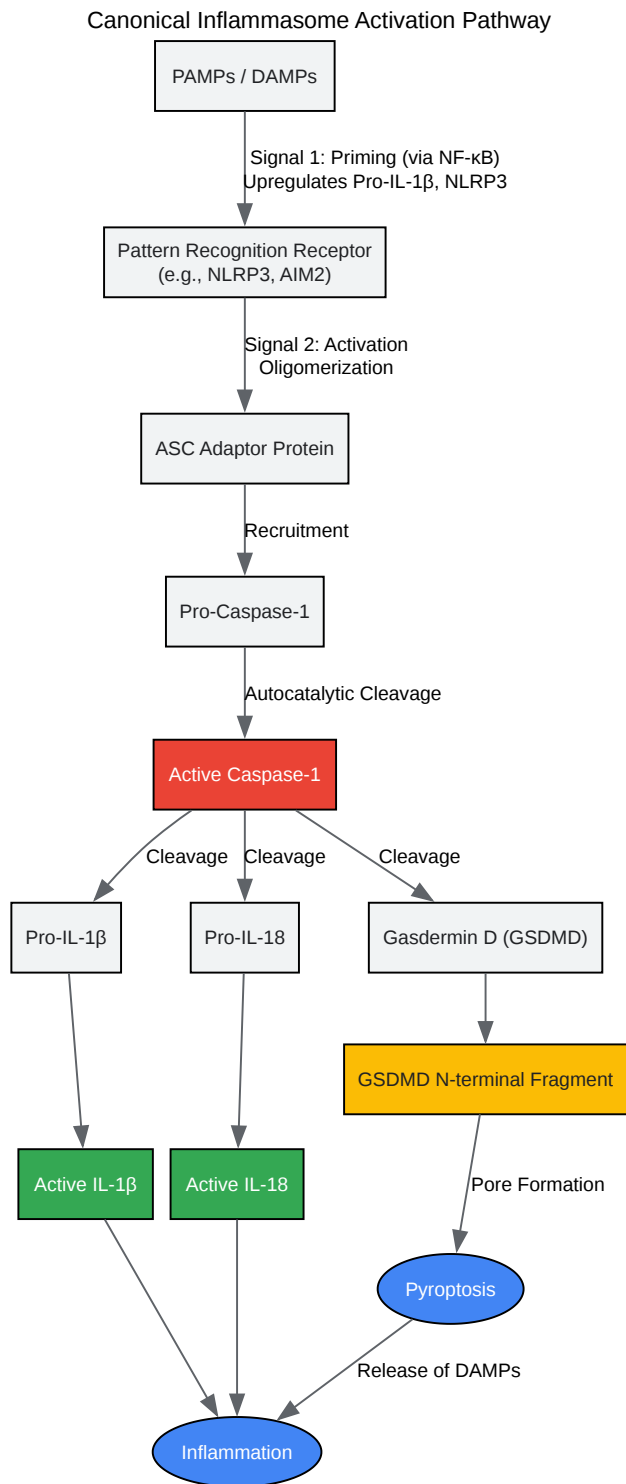
Property	Value	Reference
Molecular Formula	C ₅₃ H ₆₄ N ₁₀ O ₁₉	
Molecular Weight	1145.1 g/mol	[4]
Excitation Wavelength (Mca)	~325-328 nm	
Emission Wavelength (Mca)	~392-420 nm	[4]
Solubility	Soluble in DMSO	[4]
Storage	Store at -20°C, protected from light and moisture.	

Signaling Pathways

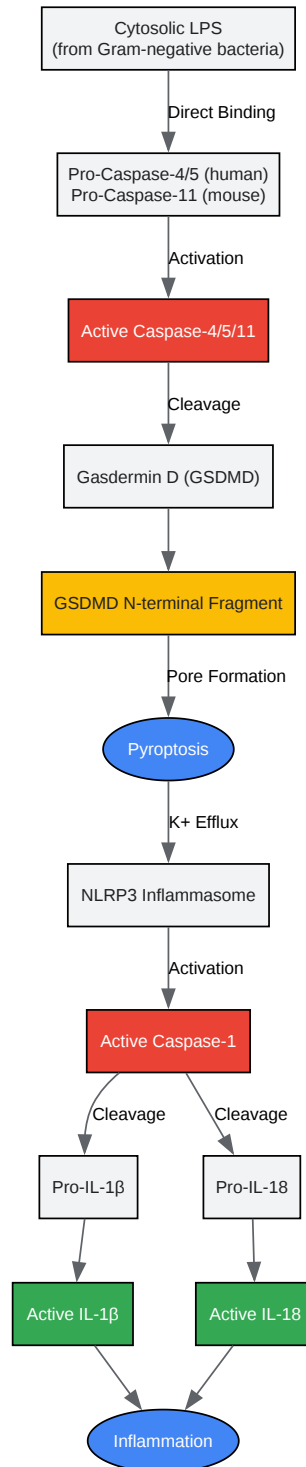
Caspase-1 and the Inflammasome

Caspase-1 is a cysteine protease that plays a central role in the innate immune system. It is the effector enzyme of the inflammasome, a multi-protein complex that assembles in response to pathogen-associated molecular patterns (PAMPs) and damage-associated molecular patterns (DAMPs). The activation of caspase-1 leads to the cleavage of pro-inflammatory cytokines, pro-interleukin-1 β (pro-IL-1 β) and pro-interleukin-18 (pro-IL-18), into their active forms. Active caspase-1 can also induce a form of programmed cell death called pyroptosis.

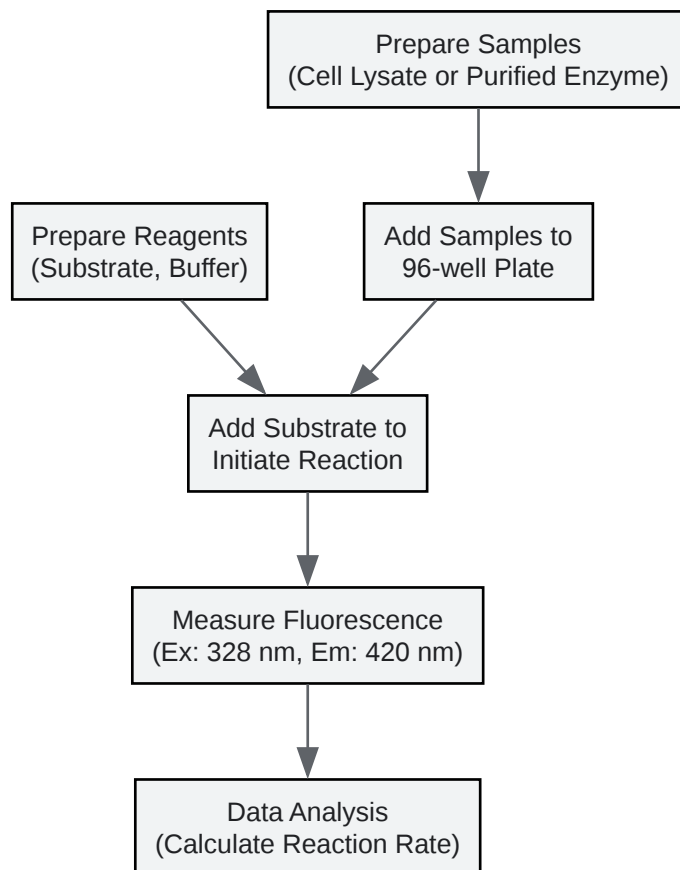
There are two main pathways for inflammasome activation: the canonical and non-canonical pathways.



Non-Canonical Inflammasome Activation Pathway



Caspase-1 Activity Assay Workflow



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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)

- [3. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [4. iscabiobiochemicals.com \[iscabiobiochemicals.com\]](https://www.iscabiobiochemicals.com)
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